

diethyl phosphate compared to other organophosphates

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

Get Quote

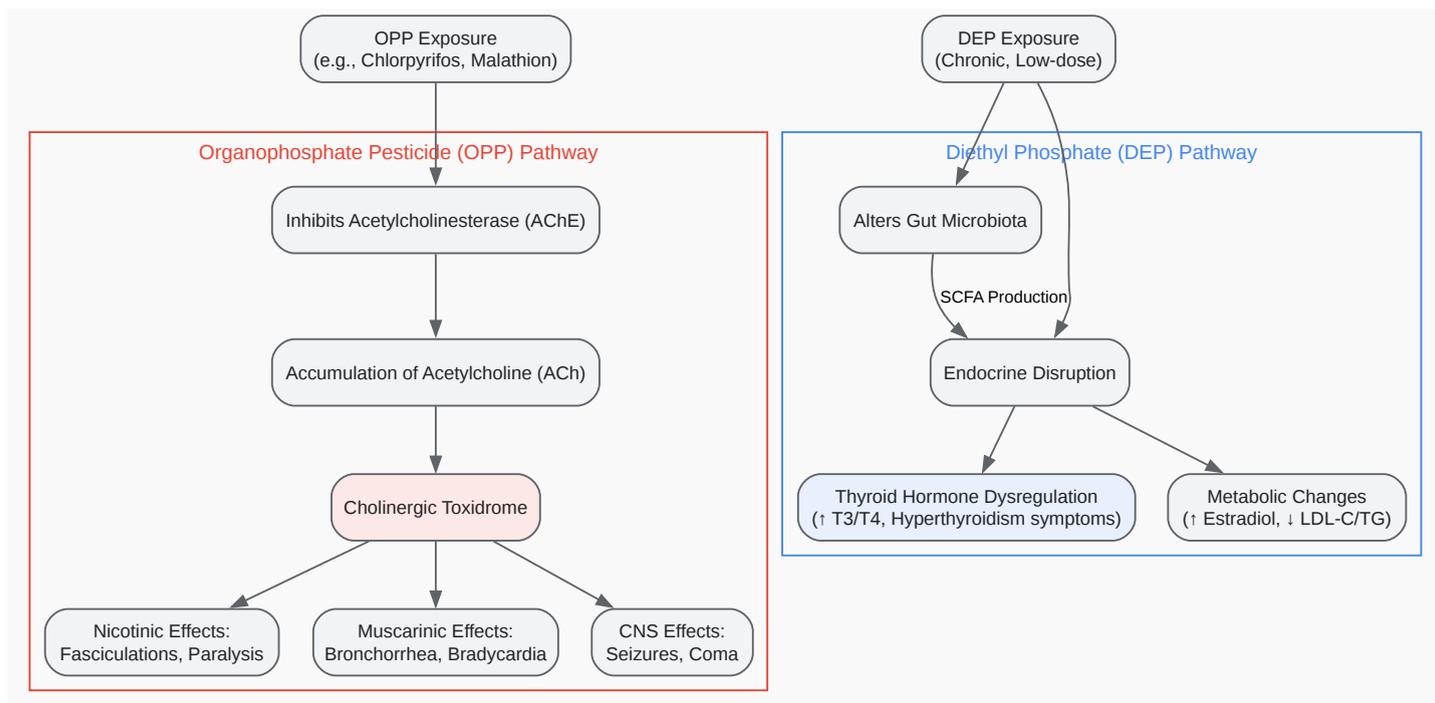
Detailed Experimental Data and Protocols

The following table summarizes key findings from recent in vivo studies on DEP, which provide the experimental basis for its non-cholinergic effects.

Study Focus	Experimental Model & Protocol	Key Quantitative Findings	Citation
Endocrine & Metabolic Effects	Model: Adult male Wistar rats	Dose: 0.08 or 0.8 mg/kg DEP	Duration: 24 weeks
• ↑ Serum Estradiol • ↓ Serum TC, TG, and LDL-C • ↓ Sperm concentration , ↑ abnormality rate •	Route: Oral gavage (i.g.)	Measurements: Serum hormones, lipids, sperm quality, gene expression	
Induced thyroid hormone disorders (symptoms of hyperthyroidism)		[1] [2]	
Gut Microbiota & Inflammation	Model: Male Wistar rats	Dose: 0.08 or 0.13 mg/kg DEP	Duration: 20 weeks
• Enriched opportunistic pathogens (<i>Paraprevotella</i> , <i>Helicobacter</i>) and butyrate-producing genera • ↓ IL-6 • ↑ PYY and Ghrelin •	Route: Oral gavage (i.g.)	Measurements: 16S rRNA sequencing, serum cytokines, hormones	
↑ Estradiol , ↓ TG and LDL-C		[3]	

Mechanisms of Action and Signaling Pathways

DEP and OPPs exert toxicity through fundamentally distinct pathways, as illustrated below.



[Click to download full resolution via product page](#)

Key Implications for Research

- **DEP is not a proxy for OPP toxicity:** The health effects of parent OPPs cannot be extrapolated from DEP exposure data alone [3].
- **Focus on chronic endpoints:** OPP risk assessment traditionally focuses on acute neurotoxicity, but DEP's effects highlight the need to evaluate endocrine and metabolic disruption from long-term, low-level exposure [1].
- **Regulatory considerations:** Current regulations are based on AChE inhibition. New approach methodologies (NAMs) may be needed to address the complex pathways activated by metabolites like DEP [4].

[Need Custom Synthesis?](#)

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Assessment of the endocrine-disrupting effects of diethyl ... [sciencedirect.com]
2. Diethyl phosphate (Synonyms: Diethyl phosphoric acid) [medchemexpress.com]
3. Effects of Diethyl Phosphate, a Non-Specific Metabolite of ... [pmc.ncbi.nlm.nih.gov]
4. Regulatory trends of organophosphate and pyrethroid ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [diethyl phosphate compared to other organophosphates].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b11172427#diethyl-phosphate-compared-to-other-organophosphates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com